

Personal protective equipment for handling 2,6-Difluoro-3-methylphenol

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Compound of Interest

Compound Name: 2,6-Difluoro-3-methylphenol

Cat. No.: B1304721

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Essential Safety and Handling Guide for 2,6-Difluoro-3-methylphenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,6-Difluoro-3-methylphenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Chemical Identifier and Properties

Property	Value
CAS Number	261763-46-6[1][2]
Molecular Formula	C ₇ H ₆ F ₂ O[1][2]
Molecular Weight	144.12 g/mol [1][2]
Form	Solid[2]
Storage	4°C, stored under nitrogen[3]

Hazard Identification and Safety Precautions

2,6-Difluoro-3-methylphenol is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity: Toxic if swallowed and in contact with skin.[\[1\]](#)
- Corrosivity: Causes severe skin burns and eye damage.[\[1\]](#)
- Irritant: May cause irritation upon contact.[\[1\]](#)

Due to these hazards, it is imperative to adhere to strict safety protocols and utilize appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment is mandatory when handling **2,6-Difluoro-3-methylphenol**:

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile exam-style gloves for incidental contact. For concentrated solutions or prolonged handling, use utility-grade neoprene or butyl gloves over nitrile gloves.[4]	Provides protection against skin contact, which can cause burns and toxicity. Phenol can penetrate some glove materials, necessitating appropriate selection and frequent changes.
Eye and Face Protection	ANSI Z87.1-compliant safety glasses. A face shield should be worn in situations with a splash hazard.[5]	Protects against splashes that can cause severe eye damage.
Skin and Body Protection	A fully buttoned lab coat must be worn. For potential splashes, a butyl rubber or neoprene apron over the lab coat is recommended.[4]	Minimizes skin contact with the chemical.
Respiratory Protection	All handling of 2,6-Difluoro-3-methylphenol should be conducted within a certified chemical fume hood to prevent inhalation of vapors or dust.[4] [5]	Protects against inhalation, which can be toxic.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental compliance.

Step-by-Step Handling Protocol

- Preparation and Pre-Handling Check:
 - Ensure a chemical fume hood is operational and available for use.

- Verify that a properly stocked phenol first aid kit, including polyethylene glycol 300 or 400 (PEG-300 or PEG-400), is readily accessible.^[6]
- Assemble all necessary PPE and inspect for any defects.
- Designate a specific work area within the fume hood for the procedure.
- Handling the Chemical:
 - Don the appropriate PPE before handling the chemical container.
 - Carefully open the container within the fume hood.
 - Weigh and dispense the required amount of **2,6-Difluoro-3-methylphenol**.
 - Keep the container sealed when not in use.
 - Avoid creating dust if handling the solid form.
- Post-Handling and Cleanup:
 - Decontaminate any surfaces that may have come into contact with the chemical using a suitable laboratory cleaner.
 - Properly remove and dispose of contaminated gloves and other disposable materials in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after the procedure is complete.

Disposal Plan

Under no circumstances should **2,6-Difluoro-3-methylphenol** or its waste be disposed of down the drain.^[7]

- Waste Collection and Segregation:
 - Collect all waste containing **2,6-Difluoro-3-methylphenol** in a designated, chemically compatible, and clearly labeled hazardous waste container.^[7]

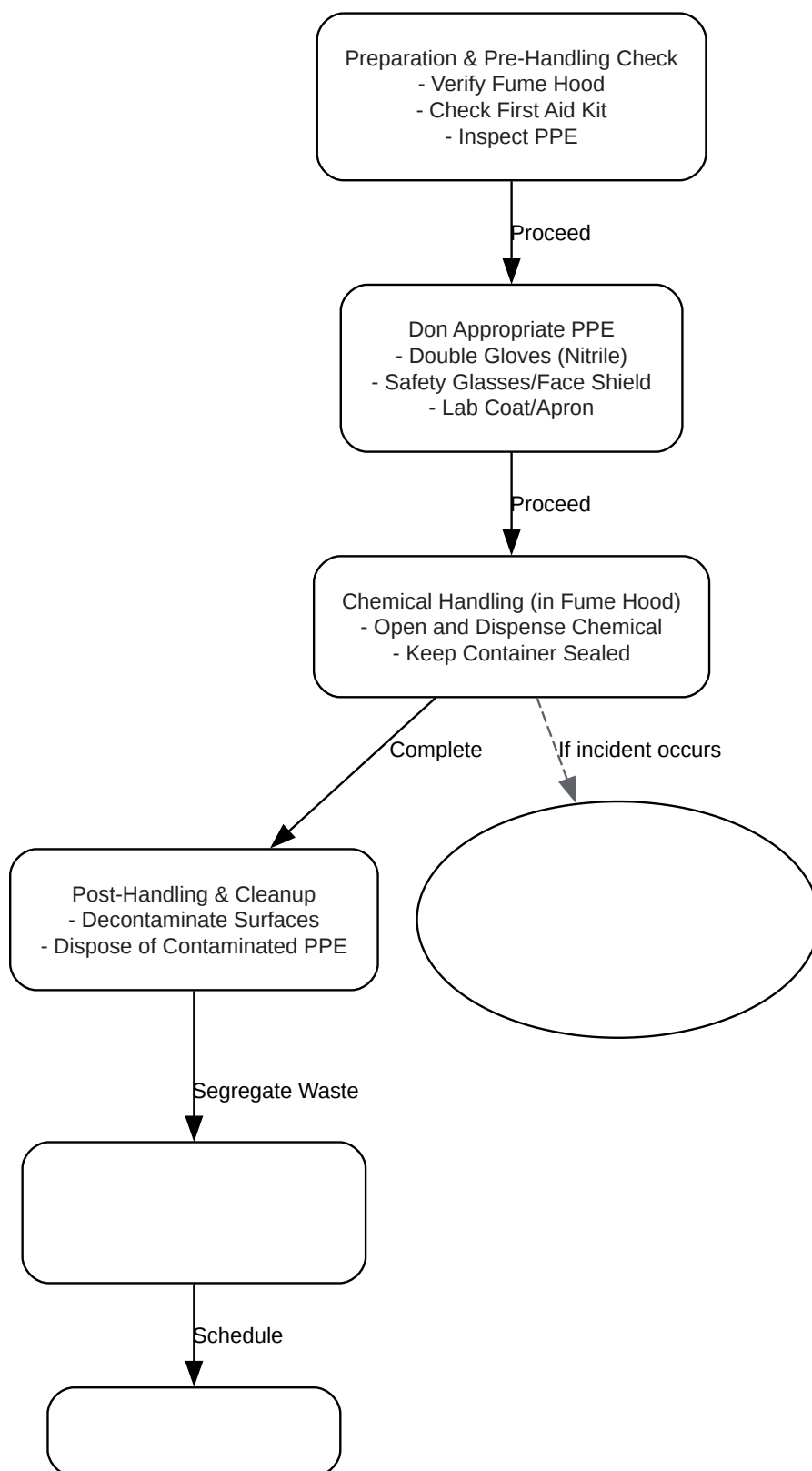
- The container must have a secure, tight-fitting lid.[\[7\]](#)
- Labeling and Storage:
 - Label the waste container with "Hazardous Waste," the full chemical name "**2,6-Difluoro-3-methylphenol**," and list any other constituents.[\[7\]](#)
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[7\]](#)

Emergency Procedures

- Skin Contact: Immediately and rapidly remove contaminated clothing. Wipe the exposed area with low-molecular-weight polyethylene glycol (PEG-300 or PEG-400) until there is no detectable odor of phenol. If PEG is unavailable, a glycerine solution can be used.[\[8\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[9\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[9\]](#)
- Spill: In case of a spill, evacuate the area. Use a non-combustible absorbent material to contain the spill. Collect the absorbent material and the spilled chemical into a sealed container for disposal as hazardous waste.[\[7\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for handling **2,6-Difluoro-3-methylphenol**.



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Caption: Workflow for handling **2,6-Difluoro-3-methylphenol**.

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